

Safeguarding Your Research: A Comprehensive Guide to Handling 3-Aminotetrahydrofuran-3-carboxylic Acid

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Compound of Interest

Compound Name: 3-Aminotetrahydrofuran-3-carboxylic acid

Cat. No.: B055115

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For Immediate Implementation: This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **3-Aminotetrahydrofuran-3-carboxylic acid**. Adherence to these guidelines is essential for ensuring a safe laboratory environment and the integrity of your research.

Essential Personal Protective Equipment (PPE)

When handling **3-Aminotetrahydrofuran-3-carboxylic acid**, a thorough risk assessment should be conducted to ensure the appropriate level of personal protection. The following table summarizes the required and recommended PPE.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.	Protects against splashes and airborne particles of the chemical.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use.	Prevents skin contact and absorption.
Body Protection	A flame-resistant lab coat or coveralls.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate particulate filter is necessary.	Minimizes inhalation of the compound, which may cause respiratory irritation. [1] [2]

Operational Plan: Safe Handling and Storage

Handling:

- Always handle **3-Aminotetrahydrofuran-3-carboxylic acid** in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Prevent contact with skin, eyes, and clothing.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)
- Use non-sparking tools to prevent ignition sources.[\[1\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)

- Keep away from incompatible materials such as strong oxidizing agents.
- Store locked up.[1]

Disposal Plan

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1][2]
- Do not let the chemical enter drains.[1]
- Contaminated packaging should be treated as the chemical itself.

Experimental Protocol: Amidation of a Tetrahydrofuran-3-Carboxylic Acid Derivative

The following is a representative protocol for an amidation reaction involving a tetrahydrofuran-3-carboxylic acid derivative, adapted from a patented process. This procedure should be performed by qualified personnel and adapted as necessary for specific research needs.

Objective: To synthesize (R)-3-carboxamidetetrahydrofuran from (R)-tetrahydrofuran-3-carboxylic acid.

Materials:

- (R)-tetrahydrofuran-3-carboxylic acid
- Dichloromethane (CH_2Cl_2)
- Triethylamine (TEA)
- Thionyl chloride (SOCl_2)
- 25% Ammonia water (NH_4OH)
- Ice-salt bath
- Standard laboratory glassware and stirring equipment

Procedure:

- Acid Chloride Formation:
 - In a suitable reaction vessel, dissolve (R)-tetrahydrofuran-3-carboxylic acid (58.1g, 0.5mol) in 200mL of dichloromethane.
 - Add 5mL of triethylamine to the solution.
 - Cool the mixture in an ice-salt bath.
 - Slowly add thionyl chloride (89.3g, 0.75mol) to the stirred solution over a period of 30 minutes, maintaining the low temperature.
 - After the addition is complete, remove the solvent under reduced pressure.
- Amidation:
 - To the resulting crude acid chloride, add 75mL of 25% ammonia water.
 - Allow the reaction to proceed at room temperature for 2 hours with stirring.
- Work-up and Isolation:
 - Filter the reaction mixture to remove the solvent.
 - Wash the solid product with water until the washings are neutral.
 - Dry the product to obtain (R)-3-carboxamidetetrahydrofuran.

Workflow Diagram:

Figure 1. Workflow for the Amidation of a Tetrahydrofuran-3-Carboxylic Acid Derivative

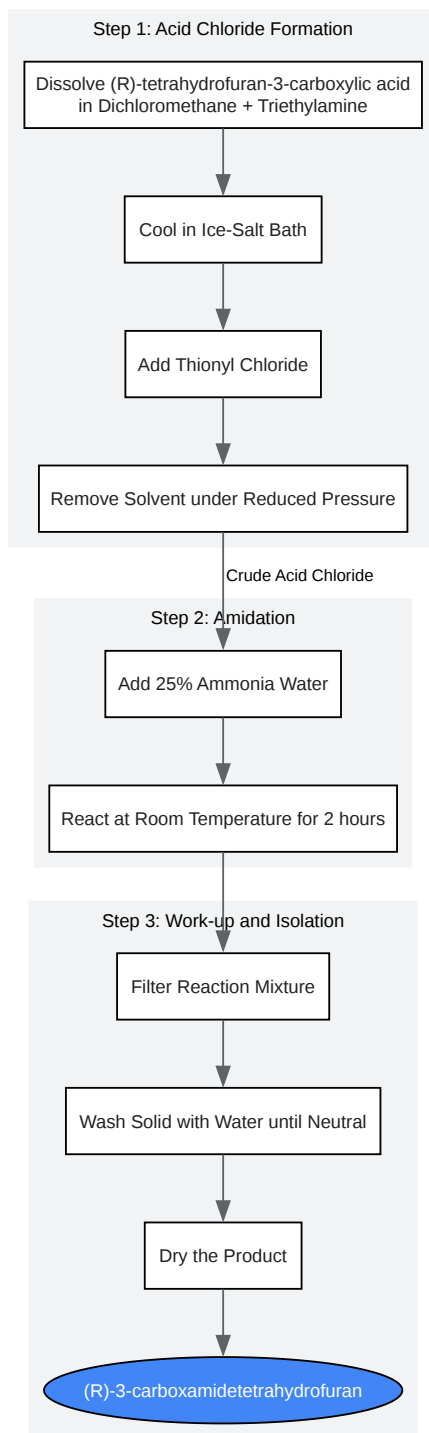
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Figure 1. Amidation Workflow

This comprehensive guide is intended to be a foundational resource for the safe and effective handling of **3-Aminotetrahydrofuran-3-carboxylic acid**. Always consult the specific Safety Data Sheet (SDS) for the material you are using and adhere to your institution's safety protocols.

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References

- 1. WO2008080891A2 - Process for the synthesis of derivatives of 3-amino-tetrahydrofuran-3-carboxylic acid and use thereof as medicaments - Google Patents [patents.google.com]
- 2. Direct Synthesis of Amides from Carboxylic Acids and Amines Using B(OCH₂CF₃)₃ [organic-chemistry.org]
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